

Application Notes and Protocols for Propachlor in Weed Control Research

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Compound of Interest

Compound Name: *Propachlor*

Cat. No.: *B1678252*

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These application notes provide a comprehensive overview of the use of **propachlor** as a pre-emergence herbicide in agricultural research. This document includes summaries of quantitative data on its efficacy, detailed experimental protocols for field trials, and visualizations of its mode of action and experimental workflows.

General Information

- Chemical Name: 2-chloro-N-isopropylacetanilide
- Trade Names: Ramrod, Bexton, Niticid, Satecid[1]
- Herbicide Group: Group 15 (VLCFA Inhibitors)
- Mode of Action: **Propachlor** is a selective, systemic herbicide that controls weeds by inhibiting cell formation and protein synthesis.[2] Specifically, it inhibits the synthesis of very-long-chain fatty acids (VLCFAs), which are essential for cell division.[2]
- Primary Use: Pre-emergence control of annual grasses and some broadleaf weeds.[1]
- Formulations: Available in flake, pelletized, and concentrated liquid forms.[1]

Crop and Weed Spectrum

Propachlor has been registered for use in a variety of crops to control a range of annual grasses and broadleaf weeds.

Table 1: Example Crops and Weeds Controlled by **Propachlor**

Target Crops	Weeds Controlled
Grain Sorghum (Milo)[1][3]	Annual Ryegrass
Corn (Field, Hybrid Seed, Silage)[1]	Barnyardgrass
Soybeans[4]	Pimpernel
Peas	Chickweed
Pumpkins	Deadnettle
Cotton	Fleabane
Flax	Shepherd's purse
Mustard (Brown and White)[5]	Fathen (Pigweed)[3]

Quantitative Data on Weed Control Efficacy

The efficacy of **propachlor** can vary depending on the application rate, soil type, rainfall, and weed species present. The following tables summarize available quantitative data from research studies.

Weed Control in Sorghum

Table 2: Efficacy of **Propachlor** in Grain Sorghum

Application Rate (Active Ingredient)	Target Weeds	Efficacy	Source
4.0 - 5.0 lbs/acre	Most annual grasses	Excellent	[3]
4.0 - 5.0 lbs/acre	Sandbur	Inconsistent	[3]
4.0 - 5.0 lbs/acre	Pigweed	Satisfactory	[3]
Not Specified	Broadleaved weeds	70% total weed control (when used alone)	

Note: Higher rates are recommended for heavy soils and higher rainfall areas.[3] **Propachlor**'s efficacy on broadleaf weeds can be inconsistent, and tank-mixing with other herbicides may be necessary for broader spectrum control.[3]

Weed Control in Mustard

A study on weed control in brown and white mustard suggested **propachlor** as a herbicide that merits further study at an application rate of 4.3 kg/ha .[5] However, specific percentage efficacy data was not provided in the available research.

Note: Currently, there is insufficient quantitative data from the cited research to populate detailed efficacy tables for corn and soybeans.

Experimental Protocols

The following protocols are generalized methodologies for conducting field trials to evaluate the efficacy of pre-emergence herbicides like **propachlor**.

Protocol for Pre-Emergence Herbicide Field Efficacy Trial

This protocol outlines the steps for a randomized complete block design field trial to assess the efficacy of **propachlor**.

1. Site Selection and Preparation:

- Select a field with a known history of uniform weed infestation.
- Conduct soil analysis to determine soil type, organic matter content, and pH.
- Prepare the seedbed according to standard agricultural practices for the selected crop to ensure a uniform surface for herbicide application.

2. Experimental Design:

- Use a randomized complete block design with a minimum of three to four replications.
- Plot size should be adequate to minimize edge effects (e.g., 3 meters by 10 meters).
- Include an untreated control (weedy check) and a weed-free control (hand-weeded) for comparison.

3. Herbicide Application:

- Calibrate the sprayer to deliver the desired volume (e.g., 200-400 L/ha) at a constant pressure and speed.
- Apply **propachlor** at various rates (e.g., low, medium, and high recommended rates) to the soil surface immediately after planting and before crop or weed emergence.
- Ensure uniform application across each plot.

4. Data Collection:

- **Weed Control Efficacy:** Visually assess weed control at regular intervals (e.g., 14, 28, and 56 days after treatment) using a scale of 0% (no control) to 100% (complete control) for each weed species.
- **Weed Density and Biomass:** At a specified time point, count the number of weeds per unit area (e.g., per square meter) and harvest the above-ground weed biomass. Dry the biomass to a constant weight.
- **Crop Phytotoxicity:** Visually assess crop injury at regular intervals using a scale of 0% (no injury) to 100% (crop death).
- **Crop Yield:** Harvest the crop from the center rows of each plot to avoid edge effects and determine the final yield.

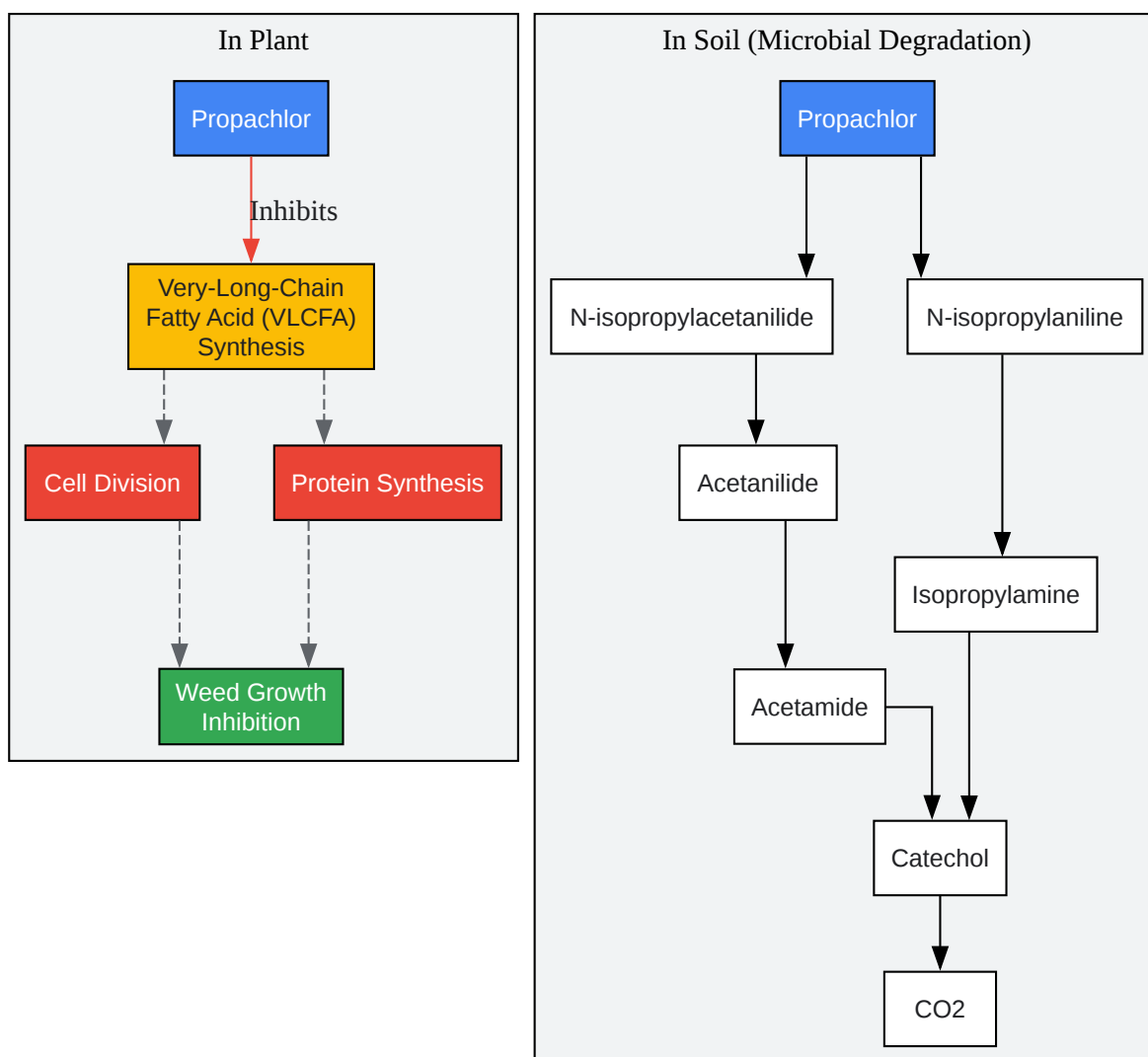
5. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for a randomized complete block design.
- Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

Visualizations

Propachlor's Mode of Action and Degradation

Propachlor acts by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs), which disrupts cell division and protein synthesis in susceptible weeds. In the soil, it undergoes microbial degradation into several metabolites.



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Caption: **Propachlor**'s mechanism of action in plants and its degradation pathway in soil.

Experimental Workflow for Herbicide Efficacy Trial

The following diagram illustrates the logical flow of a typical field experiment to evaluate the efficacy of a pre-emergence herbicide.



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Caption: A typical workflow for a pre-emergence herbicide efficacy field trial.

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